

Technical Support Center: Improving Nanopore Sequencing Accuracy for RNA Modifications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5S rRNA modifier

CAS No.: 1415238-77-5

Cat. No.: B605005

[Get Quote](#)

Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help you enhance the accuracy of RNA modification detection using Oxford Nanopore direct RNA sequencing.

Frequently Asked Questions (FAQs)

Q1: What are the primary sources of error in nanopore direct RNA sequencing for modification detection?

A1: Errors in nanopore direct RNA sequencing can arise from several sources. The inherent error rate of the sequencing technology itself is a primary factor, with older chemistries having baseline error rates of over 10%.^[1] These errors are not random; deletions are the most common type, followed by mismatches and insertions.^{[2][3][4][5]} Cytosine/uracil-rich regions and homopolymer sequences are particularly prone to errors.^{[2][3][4][6]} Beyond the baseline sequencing errors, other factors include suboptimal RNA quality, biases introduced during library preparation, and challenges in the bioinformatic analysis of the raw signal data to distinguish true modifications from noise.^{[7][8]}

Q2: How does RNA quality impact the accuracy of modification detection?

A2: High-quality, intact RNA is crucial for successful nanopore sequencing and accurate modification detection.[7] RNA degradation can lead to fewer full-length reads and an overrepresentation of shorter transcripts, which can bias the results.[9] While computational correction methods can mitigate some effects of degradation, it is recommended to use samples with a high RNA Integrity Number (RIN), ideally above 7, with optimal results from samples with a RIN greater than 9.5.[9] Additionally, contaminants from the RNA extraction process can interfere with the sequencing process, affecting data quality.[7] It is recommended to use fluorometric methods for quantification and to check absorbance ratios (260/280 and 260/230) to ensure sample purity.[10]

Q3: Which bioinformatics tools are available for detecting RNA modifications, and how do they differ?

A3: A variety of computational tools are available for identifying RNA modifications from nanopore data. These tools can be broadly categorized into two groups: those that rely on comparing the raw signal of a sample of interest to a control (e.g., an unmodified in vitro transcribed [IVT] RNA), and those that use machine learning models to detect modifications de novo.[11]

- **Comparative Tools:** Tools like Nanocompore analyze differences in ionic current features between two experimental conditions to detect modifications.[12][13] This approach is not limited to a specific type of modification but requires a suitable control sample.[12][13]
- **Model-based/De Novo Tools:** Many tools use machine learning to identify specific modifications. For instance, EpiNano was one of the first to use basecalling 'errors' to predict m6A sites.[14] More recent deep learning-based tools like m6Anet and RedNano show high accuracy for m6A detection.[15][16] Dorado, Oxford Nanopore's own basecaller, now includes models for detecting m6A, m5C, pseudouridine, and inosine.[15][17] Xron is another tool that uses a semi-supervised learning framework to identify m6A.[18]

The performance of these tools can vary significantly across different datasets and for different types of modifications.[15]

Troubleshooting Guides

Issue 1: Low Accuracy or High False-Positive Rate in m6A Detection

Symptoms:

- Predicted m6A sites do not match known modification sites from orthogonal methods (e.g., miCLIP, m6ACE-Seq).[\[16\]](#)[\[18\]](#)
- A high number of modifications are called in negative control samples (e.g., IVT RNA or a knockout of the modifying enzyme).

Possible Causes and Solutions:

Cause	Troubleshooting Steps
Suboptimal Basecalling Model	Use the most up-to-date basecaller and models. Upgrading from a high-accuracy to a super-accuracy model can improve performance. [19] For example, Oxford Nanopore's Dorado basecaller with the latest models has shown improved accuracy. [17] [20]
Inadequate Sequencing Depth	Low coverage can lead to unreliable modification calls. Increase sequencing depth to ensure robust statistical analysis for each potential modification site.
Inappropriate Bioinformatics Tool	The performance of different tools can vary. Benchmark several tools on your dataset. For example, RedNano and m6Anet have shown high performance on human and Arabidopsis datasets. [16] Consider using tools that integrate both raw signal information and basecalling errors. [16]
Lack of a Proper Negative Control	The high intrinsic error rate of nanopore sequencing can be mistaken for modifications. [5] It is highly recommended to sequence an in vitro transcribed (IVT) version of your RNA as a negative control. [21] [22] [23] This allows for the characterization of sequence-specific errors and adjustment of the false-positive rate. [17]
Low Stoichiometry of Modification	If only a small fraction of transcripts are modified at a particular site, detection can be challenging. Tools like xPore are designed to estimate the fraction of modified RNA species and quantify differential modification rates. [24] [25]

Issue 2: Difficulty in Detecting Pseudouridine (Ψ) Modifications

Symptoms:

- Known pseudouridine sites are not being identified.
- The characteristic U-to-C mismatch signature is weak or absent.[\[22\]](#)[\[23\]](#)

Possible Causes and Solutions:

Cause	Troubleshooting Steps
Sequence Context-Dependent Signal	The signal deviation caused by pseudouridine is highly dependent on the surrounding sequence (k-mer context).[26][27] This means that a universal detection model may not be effective for all sites.
Systematic Under-calling of Modifications	The U-to-C mismatch error, often used as a proxy for pseudouridine, is known to be systematically under-called.[22][28] For example, in synthetic controls with 100% pseudouridylation, the observed U-to-C mismatch rate can be significantly lower (e.g., 30-70%).[22]
Inadequate Statistical Power	Detecting the subtle signal of pseudouridine requires sufficient read coverage. Increase sequencing depth for the target transcripts.
Lack of Specific Controls	Due to the context-dependent nature of the signal, it is beneficial to use synthetic RNA controls that match the sequence of the native transcript of interest, with and without the pseudouridine modification.[27] This allows for a more accurate quantification of the modification at that specific site.
Choice of Analysis Method	Relying solely on basecalling errors may not be sufficient. Use tools that analyze the raw current signal deviations. Also, compare your sample to a modification-free control, such as an IVT transcriptome, to identify sites with significant U-to-C mismatches above the background error rate.[22][23]

Quantitative Data Summary

The accuracy of RNA modification detection can vary based on the tool, sequencing chemistry, and the specific modification being analyzed. The following tables summarize reported performance metrics for m6A detection.

Table 1: Performance of Bioinformatics Tools for m6A Detection

Tool	Dataset	Metric	Value	Reference
Dorado (RNA004)	Synthetic Oligos	Accuracy	94-98%	[17]
F1-Score	96-99%	[17]		
RedNano	Arabidopsis	AUC	0.9405	[16]
AUPR	0.9474	[16]		
Accuracy	0.8629	[16]		
Human (HEK293T)	AUC (DRACH)	0.8513	[16]	
m6Anet	Human (HEK293T)	AUC (DRACH)	0.8187	[16]
MINES	Human (HEK293T)	Accuracy	67-83%	[29]
Precision	40-92%	[29]		
Xron	Synthetic RNA IVT	AUC-ROC	0.93	[18]

AUC: Area Under the Curve; AUPR: Area Under the Precision-Recall Curve.

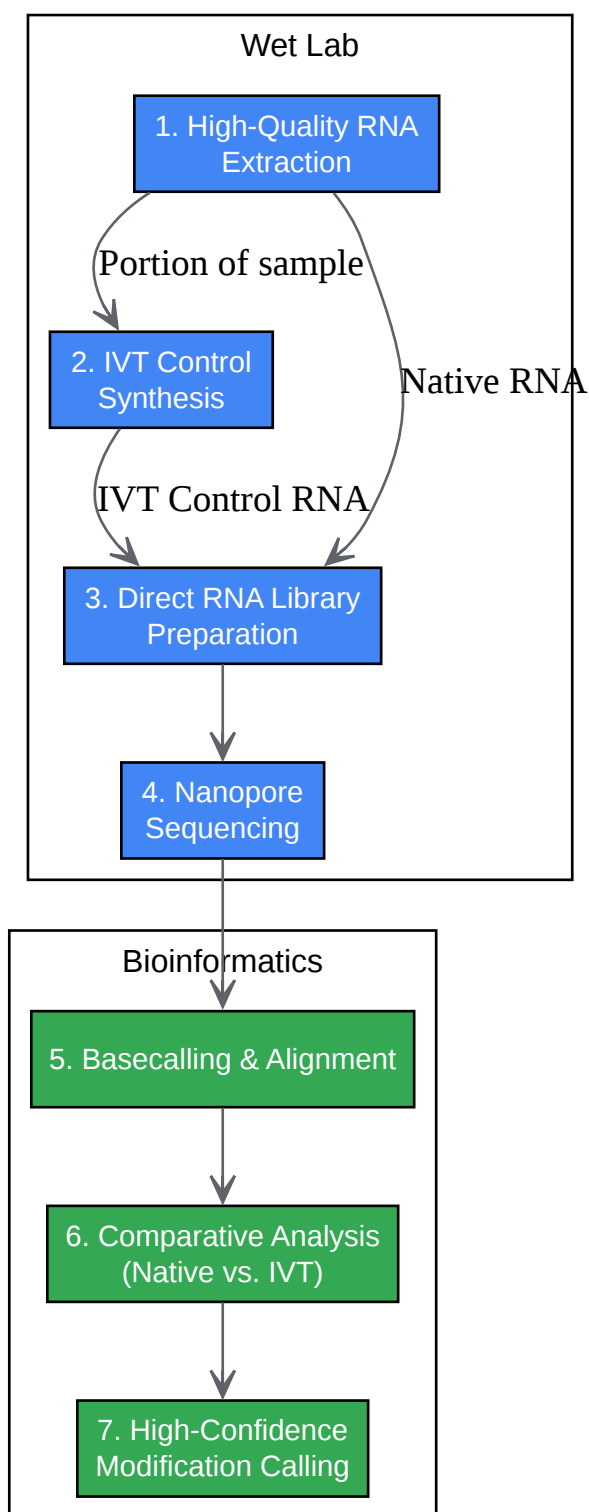
Experimental Protocols & Methodologies

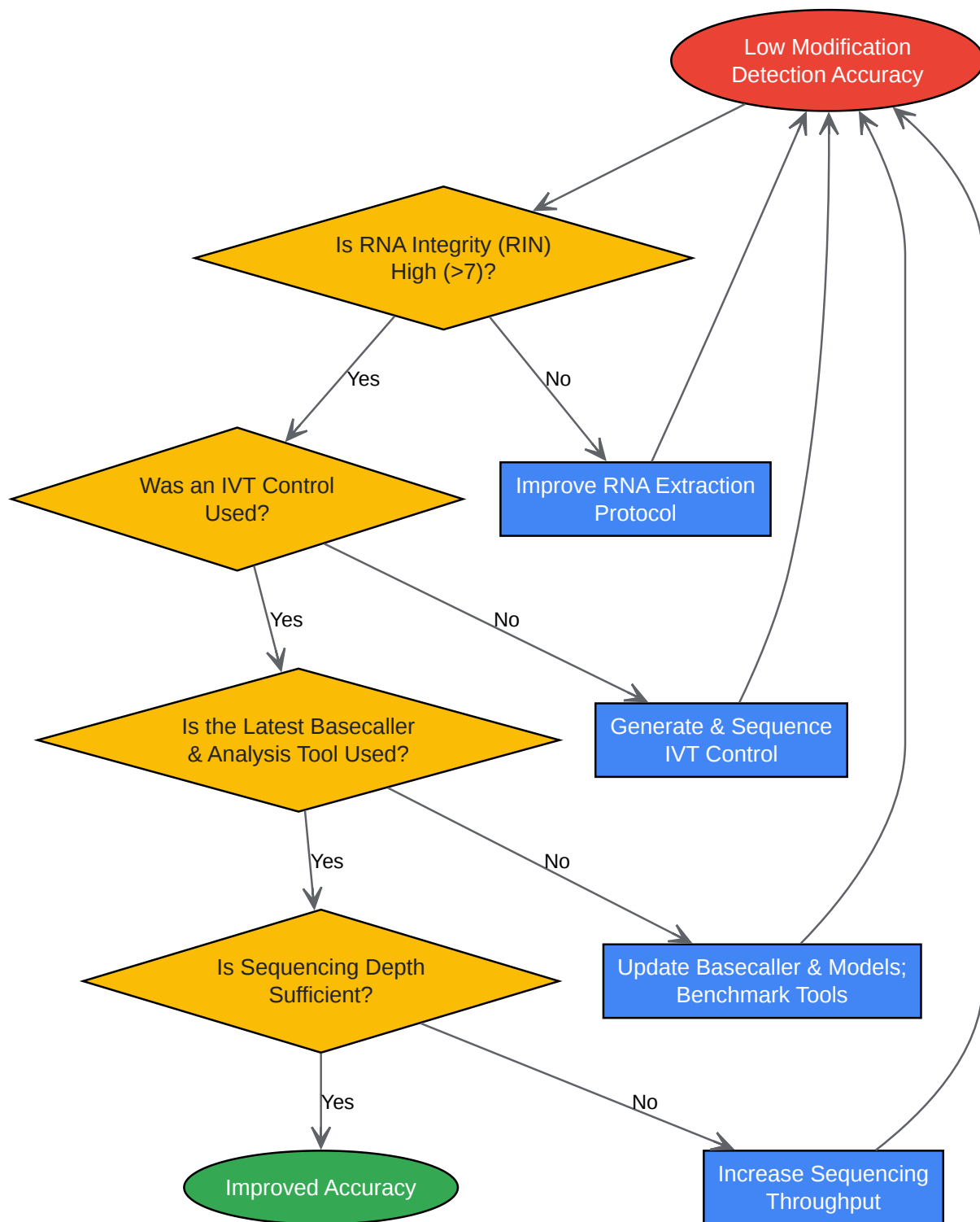
A generalized workflow for improving the accuracy of RNA modification detection involves careful sample preparation, sequencing, and a robust data analysis pipeline that ideally includes a negative control.

Protocol: Comparative Analysis using an IVT Control

- RNA Extraction: Isolate total RNA or poly(A)+ RNA from your sample of interest. Ensure high quality and integrity using spectrophotometry and capillary electrophoresis (e.g., Bioanalyzer).[\[10\]](#)
- IVT Template Preparation: From a portion of your sample, synthesize double-stranded cDNA. This cDNA will serve as the template for in vitro transcription.
- In Vitro Transcription: Synthesize unmodified RNA from the cDNA template using a T7 RNA polymerase kit. This creates a negative control sample that has the same sequence composition as your native RNA but lacks modifications.[\[22\]](#)[\[23\]](#)
- Library Preparation: Prepare separate direct RNA sequencing libraries for your native RNA sample and your IVT control RNA using a kit such as the Oxford Nanopore Direct RNA Sequencing Kit (e.g., SQK-RNA004).[\[30\]](#)[\[31\]](#)
- Nanopore Sequencing: Sequence both libraries on a Nanopore device (e.g., MinION, PromethION).
- Data Analysis:
 - Basecalling and Alignment: Use the latest basecaller (e.g., Dorado) to convert raw signal data into RNA sequences and align reads to the reference transcriptome.
 - Signal Analysis: Employ a comparative tool (e.g., Nanocompare, xPore) to compare the electrical current signals or basecalling error profiles of the native RNA to the IVT control at each nucleotide position.[\[12\]](#)[\[24\]](#)
 - Modification Calling: Identify sites with statistically significant differences between the two samples as high-confidence modification sites. This approach helps to filter out false positives caused by sequence-specific systematic errors.[\[5\]](#)[\[17\]](#)

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nanopore-based direct sequencing of RNA transcripts with 10 different modified nucleotides reveals gaps in existing technology - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. biorxiv.org [biorxiv.org]
- 5. Sequencing accuracy and systematic errors of nanopore direct RNA sequencing - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Sequencing accuracy and systematic errors of nanopore direct RNA sequencing [ouci.dntb.gov.ua]
- 7. nanoporetech.com [nanoporetech.com]
- 8. Improving the Accuracy of Nanopore Sequencing - CD Genomics [cd-genomics.com]
- 9. Pervasive effects of RNA degradation on Nanopore direct RNA sequencing - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. bitesizebio.com [bitesizebio.com]
- 11. The RMaP challenge of predicting RNA modifications by nanopore sequencing - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. researchgate.net [researchgate.net]
- 13. nanoporetech.com [nanoporetech.com]
- 14. boa.unimib.it [boa.unimib.it]
- 15. academic.oup.com [academic.oup.com]
- 16. academic.oup.com [academic.oup.com]
- 17. Evaluation of Nanopore direct RNA sequencing updates for modification detection - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [18. Detecting m6A RNA modification from nanopore sequencing using a semisupervised learning framework - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. RNA Modified Base Best Practices and Benchmarking | EPI2ME Blog \[epi2me.nanoporetech.com\]](#)
- [20. nanoporetech.com \[nanoporetech.com\]](#)
- [21. m.youtube.com \[m.youtube.com\]](#)
- [22. Semi-quantitative detection of pseudouridine modifications and type I/II hypermodifications in human mRNAs using direct long-read sequencing - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [23. biorxiv.org \[biorxiv.org\]](#)
- [24. rna-seqblog.com \[rna-seqblog.com\]](#)
- [25. researchgate.net \[researchgate.net\]](#)
- [26. Advantages and challenges associated with bisulfite-assisted nanopore direct RNA sequencing for modifications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [27. Nanopore signal deviations from pseudouridine modifications in RNA are sequence-specific: quantification requires dedicated synthetic controls - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [28. researchgate.net \[researchgate.net\]](#)
- [29. Direct RNA sequencing enables m6A detection in endogenous transcript isoforms at base-specific resolution - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [30. nanoporetech.com \[nanoporetech.com\]](#)
- [31. oxfordnanopore.com \[oxfordnanopore.com\]](#)
- To cite this document: BenchChem. [Technical Support Center: Improving Nanopore Sequencing Accuracy for RNA Modifications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b605005/docs#technical-support-center-improving-nanopore-sequencing-accuracy-for-rna-modifications\]](https://www.benchchem.com/product/b605005/docs#technical-support-center-improving-nanopore-sequencing-accuracy-for-rna-modifications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)